Application of Pigment Yellow 176 in High-Performance Coatings: A Detailed Guide

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Compound of Interest

Compound Name:	*Pigment Yellow 176*
CAS No.:	*124236-34-6*
Cat. No.:	*B570959*

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Introduction: **Pigment Yellow 176** (PY 176) is a high-performance organic pigment belonging to the disazo chemical class. It is characterized by its brilliant, reddish-yellow shade, high color strength, and good transparency.[1][2] PY 176 is increasingly considered for high-performance coatings, including automotive and industrial applications, due to its favorable balance of properties such as good lightfastness, heat stability, and resistance to solvents.[1][2] This document provides detailed application notes and protocols for researchers, scientists, and formulation chemists working with **Pigment Yellow 176** in the development of high-performance coatings.

Physicochemical and Performance Data

A thorough understanding of the fundamental properties of **Pigment Yellow 176** is crucial for its effective application. The following table summarizes key quantitative data compiled from various technical sources.

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Property	Value	Test Method/Standard
Chemical Class	Disazo	-
C.I. Name	Pigment Yellow 176	-
CAS Number	90268-24-9	-
Molecular Formula	$C_{36}H_{35}ClN_6O_6$	-
Density	1.4 - 1.6 g/cm³	-
Oil Absorption	35 - 45 g/100g	ASTM D281-84
Heat Stability	200 - 250 °C	Internal Testing
Lightfastness (Full Shade)	6 - 7 (on an 8-point blue wool scale)	ISO 105-B02
Lightfastness (Reduced Tint)	6 (on an 8-point blue wool scale)	ISO 105-B02
Weather Resistance	4 (on a 5-point grey scale)	ISO 105-A02
Acid Resistance	4 - 5 (on a 5-point scale)	Internal Testing
Alkali Resistance	4 - 5 (on a 5-point scale)	Internal Testing
Solvent Resistance	Good to Excellent	Internal Testing

Experimental Protocols for High-Performance Coatings

The following protocols provide a framework for the incorporation and evaluation of **Pigment Yellow 176** in a typical high-performance solvent-borne acrylic polyurethane coating system. These protocols can be adapted for other binder systems, such as polyesters or epoxies, with appropriate adjustments to the formulation and curing conditions.

Pigment Dispersion

Proper dispersion of **Pigment Yellow 176** is critical to achieving optimal color strength, gloss, and film properties. A high-speed disperser or bead mill is recommended for this purpose.

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Objective: To prepare a stable and finely dispersed pigment concentrate (mill base) of **Pigment Yellow 176**.

Materials and Equipment:

- **Pigment Yellow 176**
- Dispersing resin (e.g., acrylic polyol)
- Wetting and dispersing agent (polymeric dispersant recommended)
- Solvent blend (e.g., butyl acetate, xylene, MEK)
- High-speed disperser with a Cowles blade or a laboratory bead mill
- Grindometer (Hegman gauge)
- Viscometer

Procedure:

- Premixing:
  - In a suitable vessel, combine the dispersing resin, the majority of the solvent blend, and the wetting and dispersing agent.
  - Stir at low speed until a homogeneous solution is formed.
  - Gradually add the **Pigment Yellow 176** powder to the liquid components under agitation, avoiding the formation of large agglomerates.
- Dispersion:
  - Increase the speed of the high-speed disperser to create a vortex (doughnut effect). The tip speed of the blade should be approximately 18-25 m/s.
  - Continue dispersion for 20-30 minutes. Monitor the temperature and ensure it does not exceed the recommended limit for the binder system (typically < 60°C).

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- Alternatively, for finer dispersions, pass the premix through a bead mill. The number of passes will depend on the desired fineness of grind.

- Let-down and Quality Control:
  - After the dispersion phase, add the remaining solvent and resin to adjust the viscosity and pigment concentration of the mill base.
  - Measure the fineness of grind using a grindometer. A Hegman gauge reading of 7 or higher is generally desirable for high-gloss topcoats.
  - Measure and record the viscosity of the mill base for future quality control.

Formulation of a High-Performance Topcoat

Objective: To formulate a 2K (two-component) acrylic polyurethane topcoat using the **Pigment Yellow 176** mill base.

Materials:

- **Pigment Yellow 176** mill base (from Protocol 2.1)
- Main acrylic polyol resin
- Polyisocyanate crosslinker (e.g., HDI or IPDI based)
- Leveling agent
- UV absorber and hindered amine light stabilizer (HALS) package
- Additional solvents for viscosity adjustment

Procedure:

- Component A Preparation:
  - In a mixing vessel, charge the main acrylic polyol resin.
  - Under agitation, add the **Pigment Yellow 176** mill base.

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- Add the leveling agent and the UV absorber/HALS package.
- Adjust the viscosity with the appropriate solvent blend.

- Component B:
  - The polyisocyanate crosslinker serves as Component B.

- Mixing and Application:
  - Just before application, mix Component A and Component B at the recommended stoichiometric ratio (typically provided by the resin manufacturer).
  - Allow for a short induction time if required.
  - Apply the coating to a prepared substrate (e.g., primed steel panels) using a spray gun or a film applicator to achieve the desired dry film thickness.

Performance Evaluation of the Cured Coating

Objective: To assess the key performance characteristics of the cured coating containing **Pigment Yellow 176**.

Procedure:

- Curing: Allow the coated panels to cure at ambient temperature or under baking conditions as specified by the resin system. A typical cure schedule might be 7 days at 25°C or 30 minutes at 80°C.

- Physical Properties:
  - Adhesion: Perform a cross-hatch adhesion test according to ASTM D3359.
  - Flexibility: Evaluate the flexibility and resistance to cracking using a conical mandrel bend test (ASTM D522).
  - Hardness: Measure the pencil hardness (ASTM D3363) or pendulum hardness (ISO 1522).

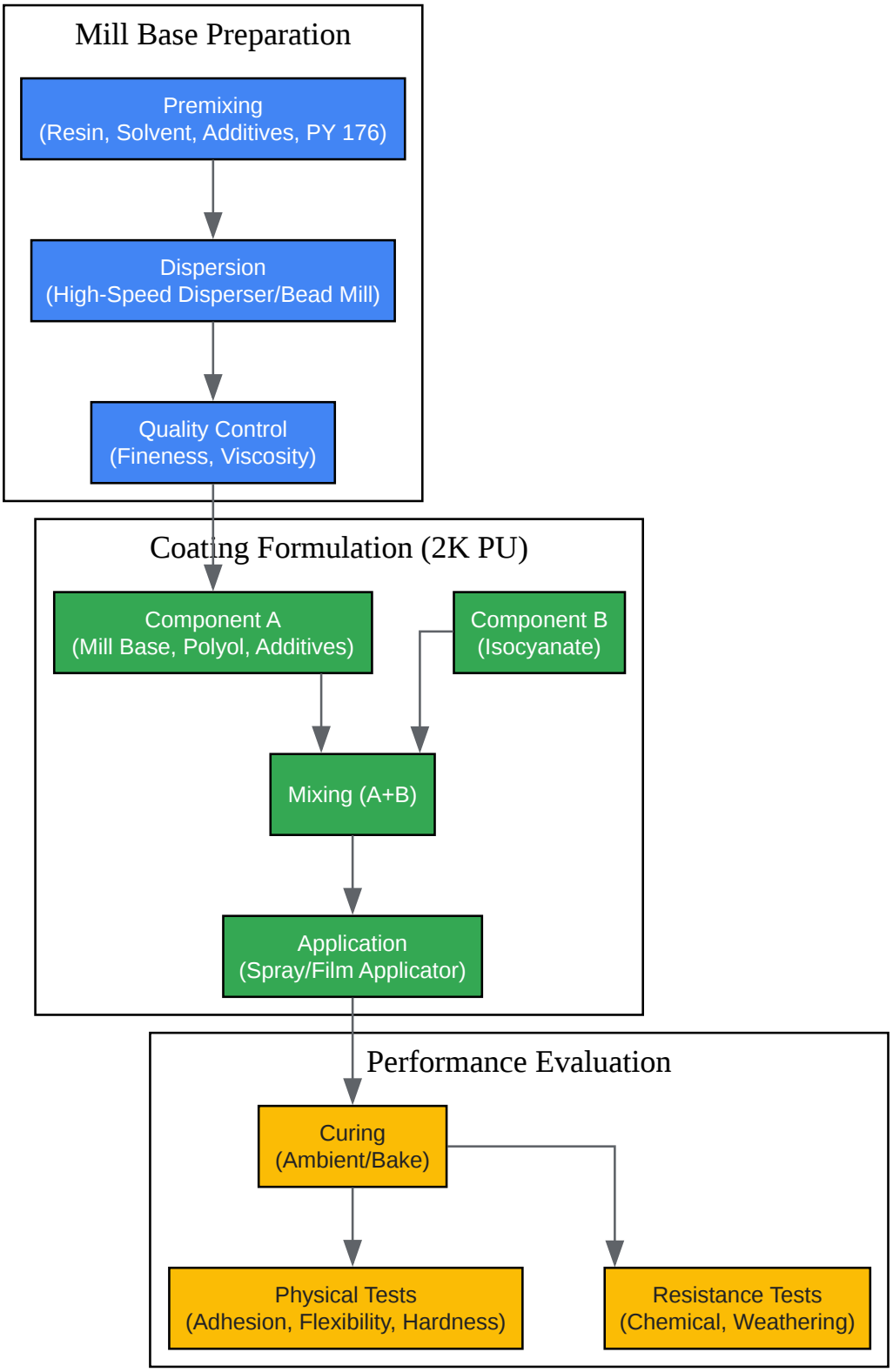
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- Gloss: Measure the 20° and 60° gloss levels using a gloss meter (ASTM D523).

- Resistance Properties:
  - Chemical Resistance: Spot test the coating with various chemicals such as gasoline, motor oil, 10% HCl, and 10% NaOH for a specified duration (e.g., 24 hours) and evaluate for any changes in appearance (ASTM D1308).
  - Weather Resistance: Conduct accelerated weathering tests using a QUV or Xenon arc apparatus (e.g., ASTM G154 or ASTM G155). Periodically measure color change (ΔE) and gloss retention.

Visualizations

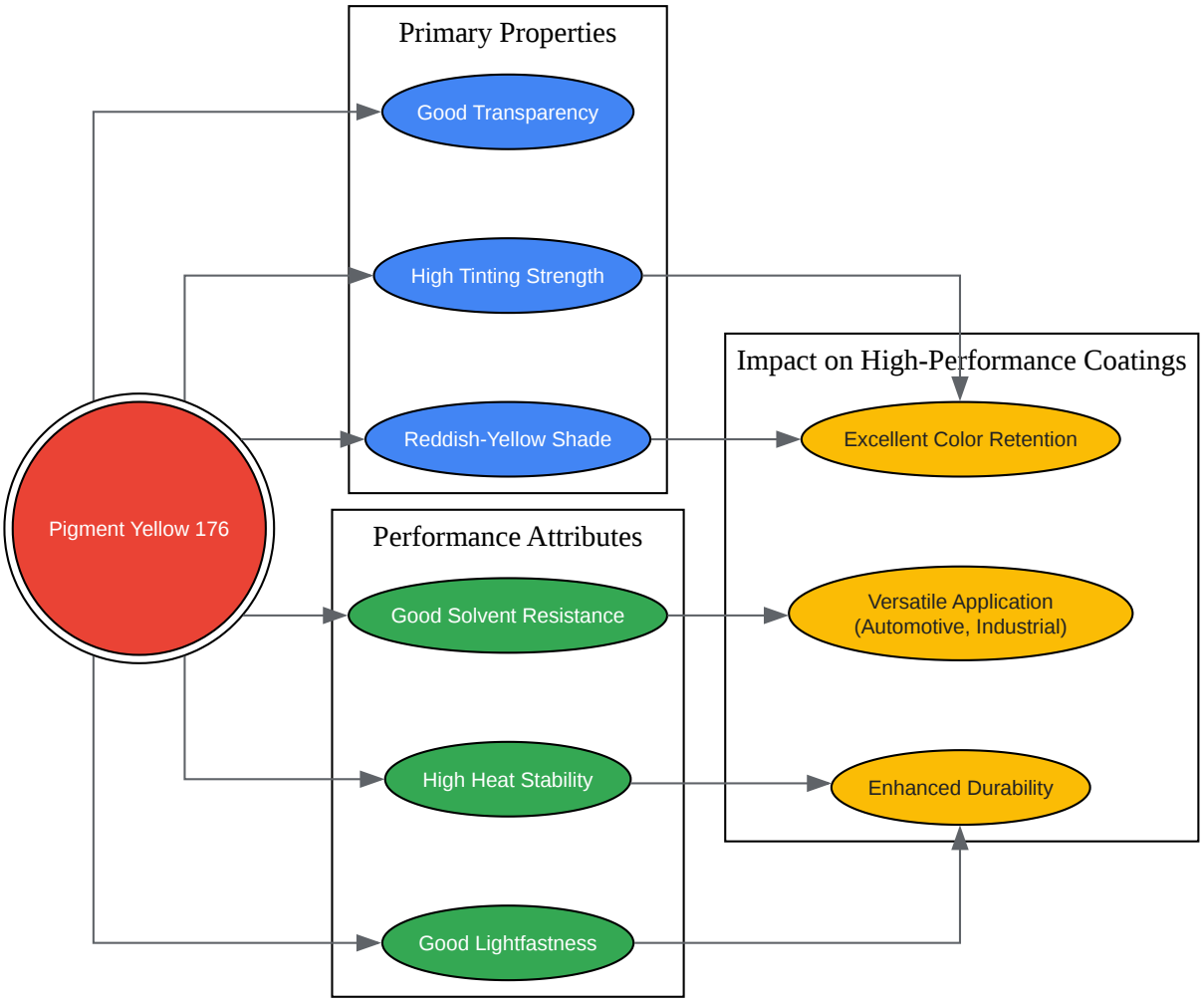
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Caption: Experimental workflow for incorporating and evaluating **Pigment Yellow 176**.

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Caption: Key characteristics of **Pigment Yellow 176** and their impact on coatings.

Conclusion

Pigment Yellow 176 presents a viable option for formulators of high-performance coatings seeking a brilliant, reddish-yellow pigment with a good overall balance of properties. Its successful application is contingent on proper dispersion and formulation within a suitable

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binder system. The protocols outlined in this document provide a comprehensive starting point for the evaluation and utilization of **Pigment Yellow 176** in demanding coating applications. Further optimization of dispersant levels, pigment-to-binder ratios, and additive packages will likely be necessary to achieve the desired performance for specific end-use requirements.

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References

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